

An In-Depth Technical Guide to O-Methylhydroxylamine: Properties, Protocols, and Biological Interactions

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For Researchers, Scientists, and Drug Development Professionals

Introduction

O-Methylhydroxylamine, also known as Methoxyamine, is an organic compound with the formula CH₃ONH₂. It is a derivative of hydroxylamine where the hydrogen of the hydroxyl group is replaced by a methyl group. This modification confers distinct physical and chemical properties that make it a valuable reagent in organic synthesis and a significant molecule in biomedical research. Commercially, it is often available as its hydrochloride salt (CH₃ONH₂·HCl), which offers greater stability.

This technical guide provides a comprehensive overview of the physical and chemical properties of **O-Methylhydroxylamine** and its hydrochloride salt. It includes detailed experimental protocols for its synthesis and a key reaction, and explores its mechanism of action as a base excision repair inhibitor, a critical pathway in DNA repair and a target in cancer therapy.

Physical and Chemical Properties

O-Methylhydroxylamine is a colorless, volatile liquid with a characteristic amine-like odor.[1] It is soluble in water and polar organic solvents.[2][3] Its properties, along with those of its more commonly used hydrochloride salt, are summarized below.



Table 1: Physical and Chemical Properties of O-

Methylhydroxylamine

Property	Value	Reference(s)
CAS Number	67-62-9	[1][4]
Molecular Formula	CH₅NO	[1][4]
Molecular Weight	47.057 g/mol	[1]
Appearance	Colorless liquid	[1][2]
Odor	Fishy, amine-like	[1]
Boiling Point	49-50 °C at 760 mmHg	[1][5]
Melting Point	-86.4 °C	[3]
Density	0.9069 g/cm3 at 20 °C	[5]
Vapor Pressure	297.5 mmHg at 25 °C	[3]
рКа	4.60	[1]
Refractive Index	1.4164 at 20 °C	[3]
Solubility	Miscible with water and alcohol.	[2][3]

Table 2: Physical and Chemical Properties of O-Methylhydroxylamine Hydrochloride



Property	Value	Reference(s)
CAS Number	593-56-6	[6]
Molecular Formula	CH₅CINO	[6]
Molecular Weight	83.52 g/mol	[6]
Appearance	White to off-white crystalline powder	[6][7]
Melting Point	151-154 °C (decomposes)	[7]
Solubility	Soluble in water and alcohol.	[7]

Chemical Reactivity and Stability

O-Methylhydroxylamine is a stable compound under normal conditions but should be stored in a cool, dry, and well-ventilated area away from incompatible materials such as oxidizing agents and strong acids.[8] Its hydrochloride salt is hygroscopic and should be protected from moisture.[8][9]

The primary reactivity of **O-Methylhydroxylamine** stems from the nucleophilic amino group. A key reaction is its condensation with aldehydes and ketones to form O-methyl oximes. This reaction is widely used in organic synthesis for the protection of carbonyl groups and for the preparation of various nitrogen-containing compounds.[2][10]

In a biological context, **O-Methylhydroxylamine** covalently binds to apurinic/apyrimidinic (AP) sites in DNA, which are intermediates in the base excision repair pathway.[1][11] This interaction inhibits the repair of damaged DNA, leading to an accumulation of DNA strand breaks and subsequent apoptosis.[1] This property makes it a subject of interest in cancer research as a potential sensitizer for chemotherapy and radiation.[11]

Spectral Data

Table 3: Key Spectral Data for O-Methylhydroxylamine and its Hydrochloride Salt



Spectrum Type	O-Methylhydroxylamine (CAS: 67-62-9)	O-Methylhydroxylamine Hydrochloride (CAS: 593- 56-6)
¹H NMR	Data not readily available in a citable format.	Signals corresponding to the methyl and amine protons are expected.
¹³ C NMR	Data not readily available in a citable format.	A signal for the methyl carbon is expected.
IR (Infrared)	Key stretches include N-H, C-H, and C-O.	Shows characteristic peaks for N-H stretching, C-H stretching, and C-O stretching.[6]
Mass Spec (MS)	Molecular ion peak (M+) at m/z = 47.057.[12][13]	Fragmentation pattern would correspond to the parent compound.

Experimental Protocols Synthesis of O-Methylhydroxylamine Hydrochloride

A common method for the synthesis of **O-Methylhydroxylamine** hydrochloride involves the O-methylation of a hydroxylamine derivative followed by hydrolysis. One established procedure utilizes the methylation of acetone oxime, followed by acidic hydrolysis of the resulting O-methyl ether.

Protocol: Synthesis via Acetone Oxime O-Methyl Ether

- Step 1: O-Methylation of Acetone Oxime. (This step would be detailed with specific reagents, quantities, and conditions if a citable protocol were found. General information suggests reacting acetone oxime with a methylating agent like dimethyl sulfate in the presence of a base).
- Step 2: Hydrolysis of Acetone Oxime O-Methyl Ether. A mixture of 174 g (2 mol) of acetone oxime-O-methyl ether and 296 g (3 mol) of concentrated hydrochloric acid in 593 g of hexane is heated to 65 °C. A mixture of acetone, hexane, and water is distilled off at an internal flask temperature of 64-65 °C and a vapor temperature of 48-58 °C until no more



acetone is collected. The remaining water is then removed by azeotropic distillation with hexane. The precipitated **O-methylhydroxylamine** hydrochloride is collected by filtration and dried.

Reaction Protocol: Formation of an O-Methyl Oxime

The reaction of **O-Methylhydroxylamine** with a carbonyl compound is a straightforward and widely used transformation. The following is a representative protocol for the methoximation of a ketone.

Protocol: Methoximation of 4-tert-Butylcyclohexanone

- Materials:
 - 4-tert-Butylcyclohexanone
 - O-Methylhydroxylamine hydrochloride
 - Pyridine
 - Ethanol
- Procedure:
 - To a solution of 4-tert-butylcyclohexanone (1.0 eq) in ethanol, add O-methylhydroxylamine hydrochloride (1.2 eq) and pyridine (1.2 eq).
 - Stir the reaction mixture at room temperature and monitor the progress by thin-layer chromatography (TLC).
 - Upon completion, remove the solvent under reduced pressure.
 - Dissolve the residue in a suitable organic solvent (e.g., ethyl acetate) and wash with water, followed by brine.
 - Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to yield the crude O-methyl oxime.



• Purify the product by column chromatography on silica gel if necessary.

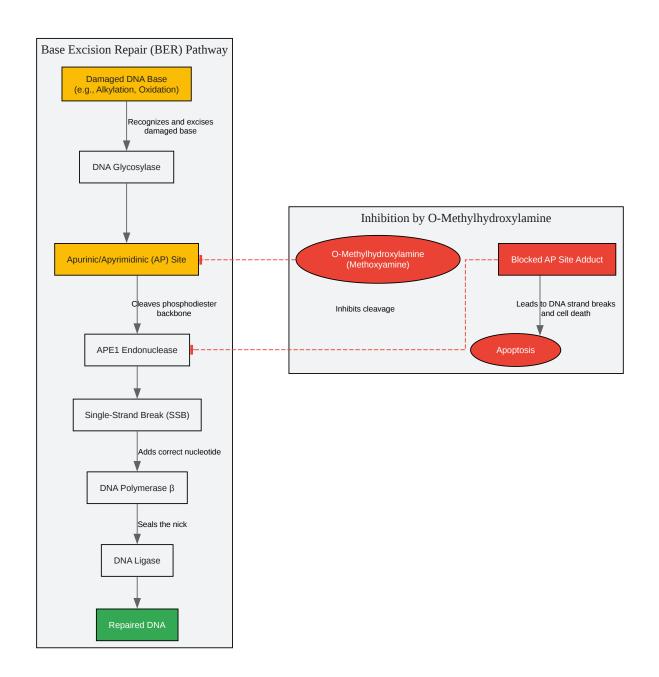
Mandatory Visualizations



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Caption: General workflow for the synthesis of **O-Methylhydroxylamine** Hydrochloride.





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Caption: Inhibition of the Base Excision Repair (BER) pathway by **O-Methylhydroxylamine**.



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References

- 1. O-Methylhydroxylamine | CH5NO | CID 4113 PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. O-methylhydroxylamine | 67-62-9 [chemicalbook.com]
- 3. Methoxyamine Wikipedia [en.wikipedia.org]
- 4. lookchem.com [lookchem.com]
- 5. CAS Common Chemistry [commonchemistry.cas.org]
- 6. O-Methylhydroxylamine hydrochloride | CH5NO.CIH | CID 521874 PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. Methoxyamine Hydrochloride | 593-56-6 [chemicalbook.com]
- 8. spectrumchemical.com [spectrumchemical.com]
- 9. O-Methylhydroxylamine Hydrochloride | 593-56-6 | TCI AMERICA [tcichemicals.com]
- 10. CAS 67-62-9: O-Methylhydroxylamine | CymitQuimica [cymitquimica.com]
- 11. medchemexpress.com [medchemexpress.com]
- 12. Hydroxylamine, O-methyl- [webbook.nist.gov]
- 13. dev.spectrabase.com [dev.spectrabase.com]
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